

Physical & Chemical Properties of Flufenacet Oxalate

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Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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Property	Value
Molecular Formula	C ₁₁ H ₁₂ FNO ₃ [1] [2]
Molecular Weight	225.22 g/mol [2] [3]
Density	1.3±0.1 g/cm ³ [2]
Flash Point	168.1±28.4 °C [2]
Boiling Point	354.3±44.0 °C at 760 mmHg [2]
Vapour Pressure	0.0±0.8 mmHg at 25°C [2]

Frequently Asked Questions

- **What are the recommended storage conditions for Flufenacet oxalate?** While specific stability studies are not available in the search results, one supplier lists a recommendation to store the substance at **2-8°C** in a refrigerator [3]. In the absence of comprehensive data, this is a prudent starting point.

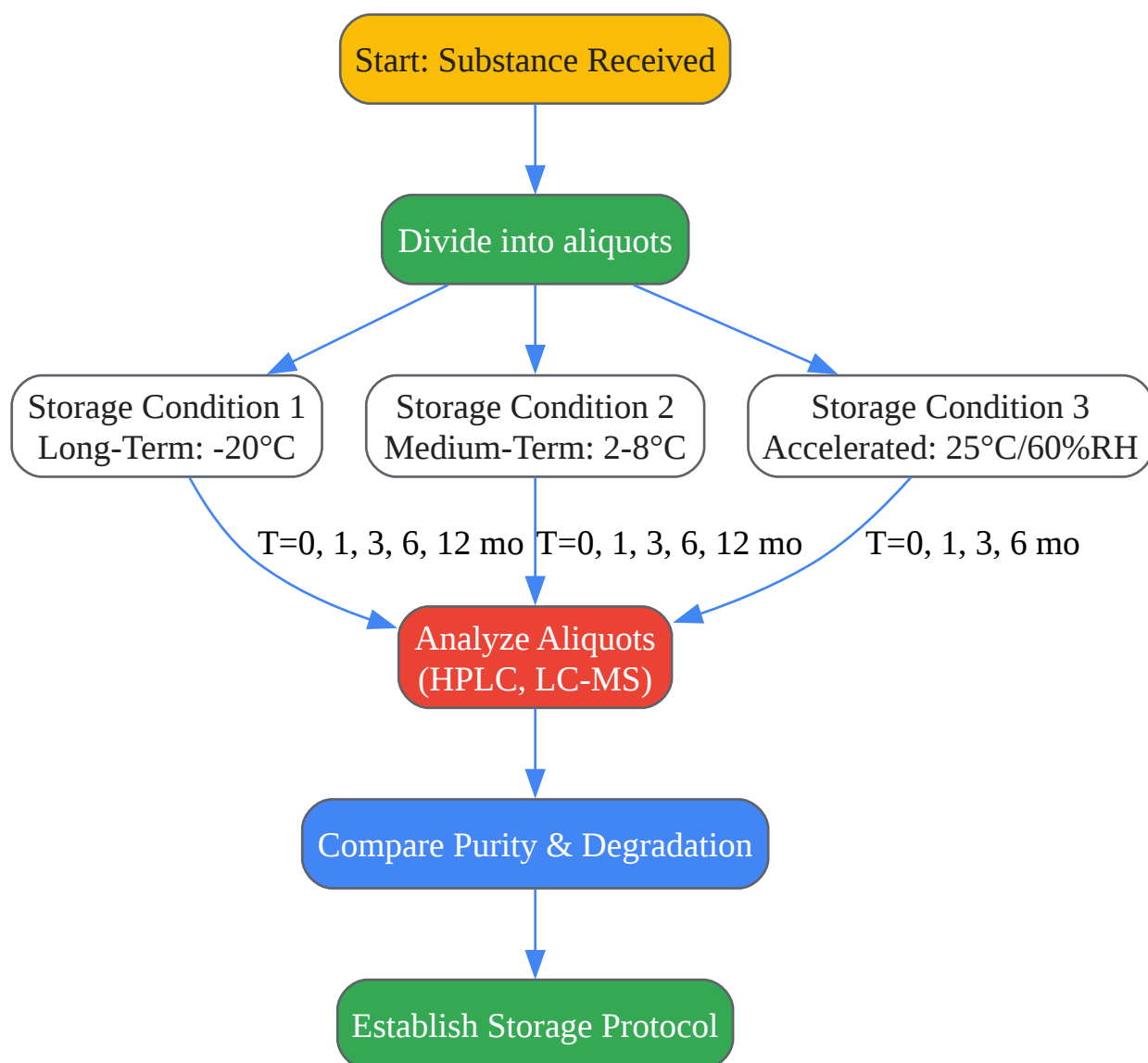
- **Is Flufenacet oxalate stable in the environment?** Data on its environmental fate indicates that Flufenacet oxalate is **non-persistent** in soil under laboratory conditions, with a typical aerobic soil degradation half-life (DT_{50}) of 5.83 days. However, the time for 90% degradation (DT_{90}) can be much longer (123.0 days), which may be classified as persistent by some standards [1].
- **What is Flufenacet oxalate?** **Flufenacet oxalate** is a **chemical transformation product** (metabolite) of the herbicide Flufenacet. It is formed in soil, plants, animals, and groundwater [1]. It is also known by other names such as Flufenacet OXA and 2-((4-fluorophenyl)(isopropyl)amino)-2-oxoacetic acid [2].

Troubleshooting Guide

- **Handling and Safety:** The substance has associated hazard statements H301 (toxic if swallowed) and H317 (may cause an allergic skin reaction) [2]. Use personal protective equipment including gloves, eye/face protection, and an N95 dust mask [2].
- **Lack of Experimental Data:** The search results do not provide detailed experimental protocols for handling or analyzing **Flufenacet oxalate**. The available information is primarily from regulatory data summaries and chemical supplier catalogs [1] [2] [3].

Recommended Experimental Workflow for Stability Assessment

Given the lack of specific data, the following workflow outlines a general approach to determine the storage stability of a chemical substance in a laboratory setting.



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References

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2. OXA | CAS#:201668-31-7 | Chemsrc Flufenacet [chemsrc.com]

3. CAS No : 201668-31-7 | Product Name : Flufenacet oxalate [pharmaffiliates.com]

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